

Molecular weight and formula of 1,3-Dichloro-2-butene

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Compound of Interest

Compound Name: 1,3-Dichloro-2-butene

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An In-depth Technical Guide to 1,3-Dichloro-2-butene

For professionals in research, science, and drug development, this guide provides a comprehensive overview of the chemical and physical properties of **1,3-Dichloro-2-butene**, along with generalized experimental protocols and a summary of its isomeric forms.

Core Chemical Properties and Formula

1,3-Dichloro-2-butene is a chlorinated hydrocarbon with the chemical formula $C_4H_6Cl_2$.^{[1][2][3][4][5][6][7]} It is a colorless to light yellow liquid and is typically available as a mixture of its cis (Z) and trans (E) stereoisomers.^{[1][4][6][7]} This compound serves as a key intermediate in organic synthesis, particularly in the production of polymers and steroids.^{[1][2]}

Quantitative Data Summary

The following table summarizes the key quantitative properties of **1,3-Dichloro-2-butene**.

Property	Value
Molecular Formula	C ₄ H ₆ Cl ₂
Molecular Weight	124.996 g/mol [1][2], ~125.00 g/mol [6][7]
CAS Registry Number	926-57-8
Boiling Point	125-129 °C
Density	1.161 g/mL at 25 °C
Flash Point	34 °C
Appearance	Clear, yellow liquid

Experimental Protocols

While detailed, step-by-step experimental protocols are proprietary or found within specific research publications, this section outlines the generalized methodologies for the synthesis and common reactions involving **1,3-Dichloro-2-butene** based on publicly available data.

Synthesis of 1,3-Dichloro-2-butene

The industrial synthesis of **1,3-Dichloro-2-butene** is achieved through the hydrochlorination of 2-chloro-1,3-butadiene.[1][2]

- Reaction Overview: 2-chloro-1,3-butadiene + HCl → **1,3-Dichloro-2-butene**
- Methodology:
 - Catalyst: The reaction is typically carried out in the presence of a copper chloride catalyst. [1][2]
 - Reagents: Gaseous hydrogen chloride is bubbled through a solution containing 2-chloro-1,3-butadiene.
 - Solvent: The reaction may be performed in a suitable organic solvent or neat.

- Temperature Control: The reaction temperature is controlled to optimize for the desired product and minimize side reactions.
- Purification: The resulting product mixture, containing both cis and trans isomers, is purified by distillation.

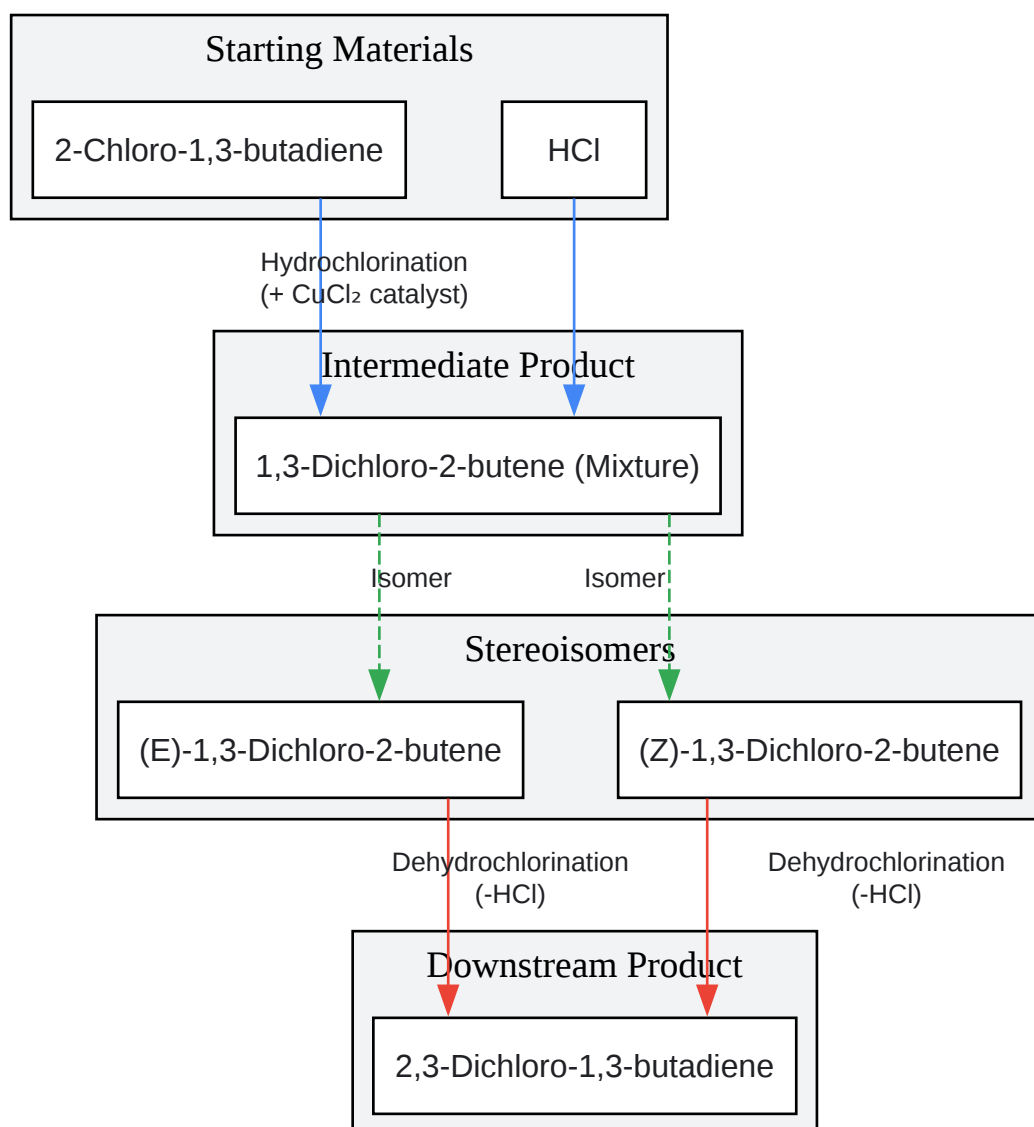
Use as a Chemical Intermediate: Dehydrochlorination

1,3-Dichloro-2-butene is a precursor to 2,3-dichloro-1,3-butadiene, a comonomer used in the polymerization of chloroprene (neoprene).^{[1][2]} This conversion is achieved through dehydrochlorination.

- Reaction Overview: **1,3-Dichloro-2-butene** → 2,3-dichloro-1,3-butadiene + HCl
- Methodology:
 - Base: The reaction is typically performed using a strong base, such as sodium hydroxide or potassium hydroxide, to facilitate the elimination of HCl.
 - Solvent: A solvent that is inert to the reaction conditions, such as a high-boiling point ether or hydrocarbon, is used.
 - Temperature: The reaction mixture is heated to drive the elimination reaction to completion.
 - Product Isolation: The resulting 2,3-dichloro-1,3-butadiene is isolated from the reaction mixture, often by distillation.

Logical Relationships of 1,3-Dichloro-2-butene

The following diagram illustrates the relationship between the starting materials, the isomeric forms of **1,3-Dichloro-2-butene**, and its subsequent conversion product.



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Caption: Synthesis and reaction pathway of **1,3-Dichloro-2-butene**.

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